

# boracite group minerals and their classifications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the **Boracite** Group Minerals

## Abstract

The **boracite** group encompasses a series of anhydrous borate minerals that are of significant interest due to their unique crystal structures and physical properties, including piezoelectricity and pyroelectricity. This technical guide provides a comprehensive overview of the **boracite** group minerals, focusing on their classification, chemical composition, crystal structure, and physicochemical properties. Quantitative data is presented in structured tables for comparative analysis, and a hierarchical classification diagram is provided for clarity. This document is intended for researchers, scientists, and professionals in materials science and drug development who require a detailed understanding of this mineral group.

## Introduction to the Boracite Group

The **boracite** group refers to a series of chloro-borate minerals.[1] The namesake and most prevalent member of this group is **boracite**, a magnesium borate mineral first described in 1789.[2][3] These minerals are typically found in evaporite sequences, often associated with gypsum, anhydrite, halite, sylvite, and carnallite.[2][4][5] The general chemical formula for the primary members of the group is  $M_3B_7O_{13}Cl$ , where 'M' represents a divalent metal cation.[2] **Boracite** group minerals are notable for their high hardness and complex crystal structures that transition from a high-temperature cubic form to a lower-temperature orthorhombic form upon cooling.[2][6]

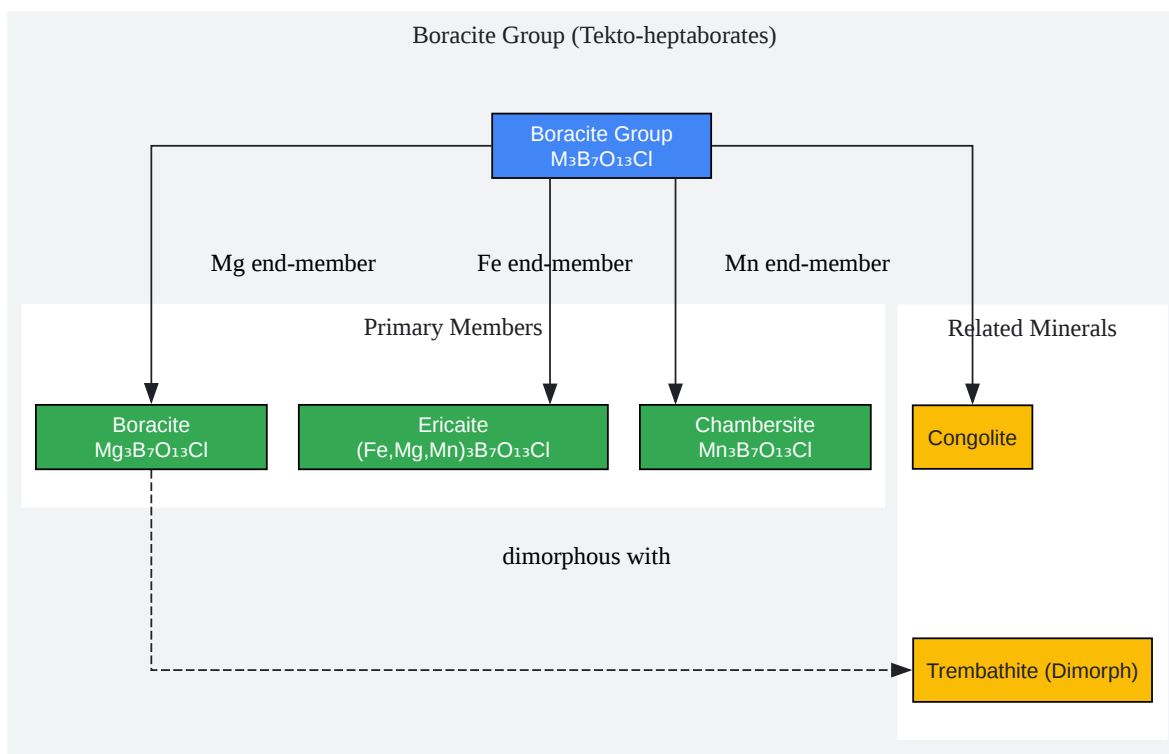
## Classification of the Boracite Group Minerals

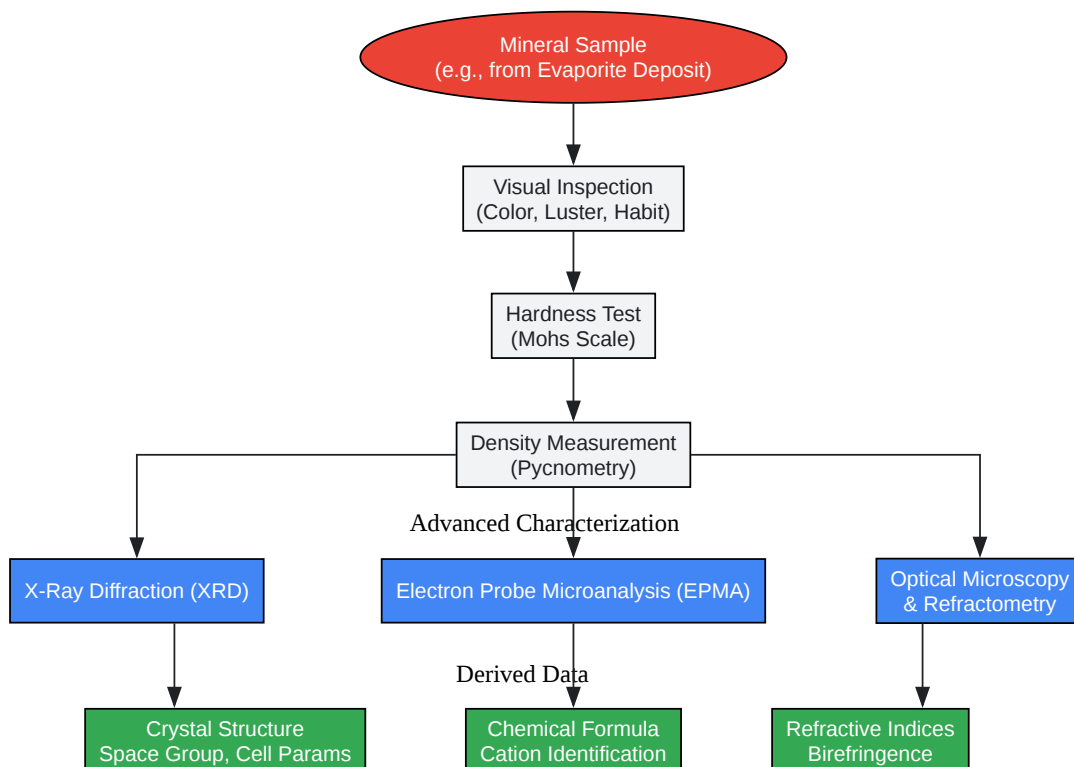
The **boracite** group minerals are classified within the broader category of borates. The two primary mineralogical classification systems, the Nickel-Strunz and the Dana systems, place the group based on its chemical composition and crystal structure.

Table 1: Mineralogical Classification of the **Boracite** Group

Classification System	Class ID	Hierarchy
Nickel-Strunz	6.GA.05	6: BoratesG: Heptaborates and other megaboratesA: Tekto-heptaborates[3][7][8]
Dana	25.06.01.01	25: Anhydrous Borates Containing Hydroxyl or Halogen06: Dana Type01: Boracite Group[7][8]

The following diagram illustrates the hierarchical classification and key members of the **boracite** group.





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- To cite this document: BenchChem. [boracite group minerals and their classifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171710#boracite-group-minerals-and-their-classifications]

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